

Velnacrine Maleate storage conditions

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Compound Focus: Velnacrine Maleate

CAS No.: 112964-99-5

Cat. No.: S619733

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Substance Information & Storage

The table below summarizes the key identification and storage information for Velnacrine and its Maleate salt form.

Property	Specification
Chemical Name	Velnacrine / (\pm)-Velnacrine Maleate [1] [2]
CAS Number	124027-47-0 (Velnacrine); 118909-22-1 (Velnacrine Maleate, unlabelled) [1] [3]
Molecular Formula	C ₁₃ H ₁₄ N ₂ O (Velnacrine) [2] [3]
Appearance	Solid [3]
Recommended Storage	-20°C (for powder); -80°C (when in solvent) [3]
Other Storage Notes	Keep container tightly sealed in a cool, well-ventilated area. Store away from direct sunlight and sources of ignition. [3]

Frequently Asked Questions (FAQs)

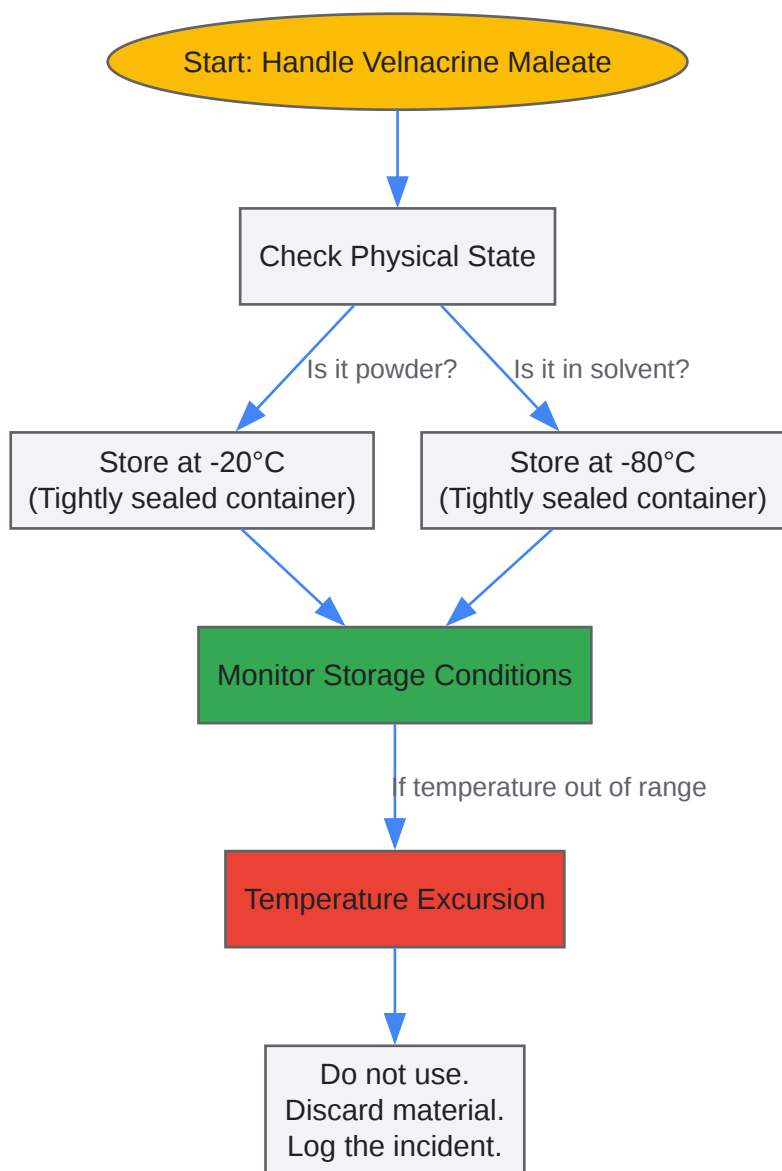
Q1: What are the critical storage parameters for Velnacrine Maleate to ensure its stability? The primary critical parameters are **temperature** and **physical state**. The powder form should be stored frozen at **-20°C**. If the compound is dissolved in a solvent, it requires storage at an even lower temperature of **-80°C** to maintain stability. The container must be kept tightly sealed to protect it from moisture and air. [3]

Q2: What should I do if the storage freezer malfunctions or the temperature rises above the recommended range? If a temperature excursion occurs, consider the compound potentially compromised. Do not use it for critical experiments. Your standard operating procedure should include discarding the affected material to ensure experimental integrity. It is crucial to maintain a log to track such incidents for quality control purposes.

Q3: Are there any specific handling hazards I should be aware of? Yes. Velnacrine is classified as harmful if swallowed (H302) and is very toxic to aquatic life (H410). Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid creating dust and use the compound only in areas with adequate exhaust ventilation. [3]

Troubleshooting Guide

The following workflow outlines the decision-making process for handling and storing **Velnacrine Maleate** in the lab.



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Experimental Context & Safety

While specific dosing protocols for Velnacrine are not available in the search results, it is historically significant as an acetylcholinesterase inhibitor that was investigated for Alzheimer's disease. Its mechanism of action involves increasing cholinergic neurotransmission by preventing the breakdown of acetylcholine. [4] [2]

Please be aware that the development of Velnacrine was halted due to significant safety concerns, including hepatotoxicity (elevated liver enzymes) that led to the discontinuation of treatment in a substantial portion of clinical trial participants. Other reported adverse effects included neutropenia, rash, and gastrointestinal issues. [4]

Recommendations for Further Research

To supplement this guide with experimental protocols, I suggest:

- **Consulting Specialized Databases:** Search for detailed pharmacokinetic and in vitro study data on platforms like PubMed and Google Scholar using terms like "Velnacrine experimental protocol" or "Velnacrine in vitro assay."
- **Referencing Analogues:** Review methodologies for similar, well-documented acetylcholinesterase inhibitors (e.g., Tacrine, Donepezil) and adapt their experimental workflows with appropriate adjustments for Velnacrine's specific properties. [4] [5]
- **Supplier Documentation:** Always refer to the Safety Data Sheet (SDS) and any analytical data provided by your chemical supplier for the most specific and lot-specific information.

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References

1. Product Name : (±)-Velnacrine-1,2,2-d3 Maleate [pharmaffiliates.com]
2. Velnacrine [en.wikipedia.org]
3. Velnacrine|124027-47-0|MSDS [dcchemicals.com]
4. Velnacrine in Alzheimer's Disease : An Initial Appraisal of ... [pubmed.ncbi.nlm.nih.gov]
5. Methanesulfonyl Fluoride - an overview [sciencedirect.com]

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